

Advanced Structural Elucidation of 3-(2-Phenylpropyl)pyrrolidine

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Compound of Interest

Compound Name: 3-(2-Phenylpropyl)pyrrolidine

CAS No.: 1220030-14-7

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A Multi-Modal Analytical Framework for Isomeric & Stereochemical Resolution

Executive Summary & Structural Challenge

The elucidation of **3-(2-phenylpropyl)pyrrolidine** (

, MW 189.30) presents a distinct analytical challenge compared to its regioisomers (e.g., Prolintane or 2-substituted analogs). The molecule features a pyrrolidine ring substituted at the beta (3-) position by a chiral phenylpropyl chain.

Core Analytical Challenges:

- **Regioisomerism:** Distinguishing the 3-substituted scaffold from the more common 2-substituted "designer drug" scaffolds.
- **Stereochemical Multiplicity:** The presence of two chiral centers (C3 on the pyrrolidine ring and C2' on the propyl chain) results in four potential stereoisomers (two enantiomeric pairs of diastereomers).

- Spectral Overlap: The aliphatic pyrrolidine envelope often obscures the diagnostic coupling of the side chain in 1D NMR.

This guide establishes a self-validating protocol using Mass Spectrometry (MS) and multidimensional Nuclear Magnetic Resonance (NMR) to unambiguously assign the structure.

Mass Spectrometry (MS) Fragmentation Logic

Mass spectrometry provides the first line of structural evidence. Unlike 2-substituted pyrrolidines, which undergo facile

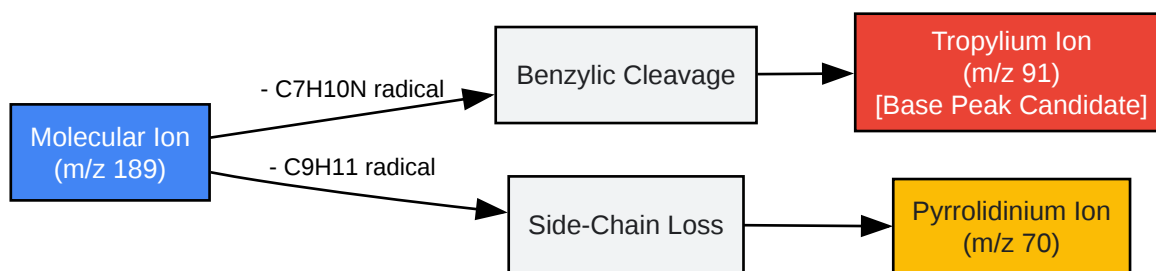
-cleavage to yield dominant iminium ions, 3-substituted analogs exhibit a distinct fragmentation pattern due to the remoteness of the substituent from the nitrogen lone pair.

Predicted Fragmentation Pathway (EI-MS, 70 eV)

- Molecular Ion (m/z 189 (distinct, usually low intensity for aliphatic amines)).
- Tropylium Ion: m/z 91 (Dominant). The benzyl moiety is easily cleaved from the secondary alkyl position.
- Pyrrolidine Ring Fragments:
 - 70/71: Unlike 2-substituted analogs (which yield m/z 84+), the 3-substituted ring often loses the entire side chain to form the pyrrolidinium ion (m/z 70).
 - 42: Ring contraction/cleavage characteristic of pyrrolidines.

Visualization: Fragmentation Logic

The following diagram illustrates the critical cleavage points distinguishing this isomer.



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Figure 1: Competitive fragmentation pathways. The formation of m/z 91 is favored by the stability of the aromatic system, while m/z 70 confirms the unsubstituted 2-position of the pyrrolidine.

NMR Spectroscopy: The Definitive Assignment

While MS confirms the mass and subunits, NMR is required to prove the substituent is at position 3 rather than 2.

Sample Preparation Protocol

- Solvent:

(Neutralized with basic alumina to prevent salt formation shifts) or

(for better resolution of aliphatic multiplets).

- Concentration: 10 mg / 0.6 mL.

- Acquisition: Relax delay (

) > 2.0s to ensure quantitative integration of the benzylic proton.

¹H NMR Predictive Data & Assignment

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Diagnostic Note
Ar-H	7.15 – 7.35	Multiplet	5H	Phenyl ring protons.
H-2'	2.65 – 2.80	Sextet	1H	Benzylic methine. Key chiral center.[1]
H-2 (Ring)	2.85 – 3.10	Multiplet	2H	Deshielded by N; complex due to diastereotopicity.
H-5 (Ring)	2.90 – 3.05	Multiplet	2H	Deshielded by N.
H-3 (Ring)	2.10 – 2.30	Multiplet	1H	Crucial Signal. Determines regioisomerism.
H-1'	1.40 – 1.60	Multiplet	2H	Methylene bridge.
H-4 (Ring)	1.35 – 1.55	Multiplet	2H	Shielded aliphatic region.
H-3' (Me)	1.22	Doublet (Hz)	3H	Diagnostic doublet for the propyl chain.

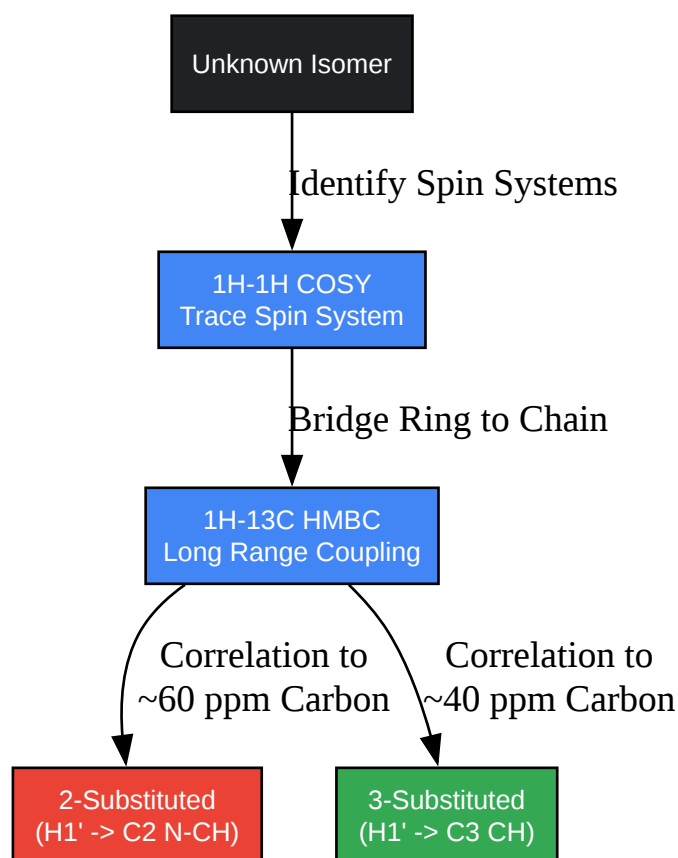
2D NMR Connectivity (HMBC & COSY)

To prove the 3-position substitution, one must observe specific Long-Range Heteronuclear Correlations (HMBC).

- The "Smoking Gun" Correlation:
 - In a 2-substituted pyrrolidine, the side-chain protons correlate to the most deshielded carbon (C2,

ppm).

- In this 3-substituted isomer, the side-chain methylene (H-1') will correlate to a methine carbon (C3, ppm) and two methylene carbons (C2 and C4).



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Figure 2: HMBC Decision Matrix. The chemical shift of the carbon correlating to the side-chain methylene (H-1') is the determinant factor.

Stereochemical Resolution Strategy

The molecule possesses two chiral centers (

and

), leading to two pairs of diastereomers:

- Pair A: (3R, 2'R) and (3S, 2'S) — Like relative stereochemistry.
- Pair B: (3R, 2'S) and (3S, 2'R) — Unlike relative stereochemistry.

Differentiation Protocol

Standard NMR will show a single set of signals if the sample is one pure diastereomer, or two sets of signals (doubling of the methyl doublet and aromatic signals) if it is a mixture.

Experiment: 1D NOESY (Nuclear Overhauser Effect Spectroscopy)

- Target: Irradiate the Methyl doublet (H-3').
- Observation:
 - If NOE is observed to the cis-protons of the pyrrolidine ring (H-2/H-4 on the same face), it suggests a folded conformation.
 - Relative stereochemistry is best assigned by comparing the coupling constants (J -values) of the H-1' methylene protons, which differ between diastereomers due to preferred rotamer populations.

Separation: If a mixture is present, convert to a salt using a chiral acid (e.g., L-Tartaric acid or Dibenzoil-L-tartaric acid). The resulting diastereomeric salts often exhibit significantly different solubility profiles in ethanol/acetone, allowing fractional crystallization [1].

Synthesis as Structural Proof

To definitively validate the elucidation, an independent synthesis of the authentic standard is recommended using a pathway that guarantees the 3-position.

Recommended Route:

- Starting Material: N-Benzylmaleimide or N-Benzyl-3-pyrrolidinone.
- Coupling: Wittig reaction with acetophenone derivative (followed by reduction) OR Palladium-catalyzed hydroarylation of N-protected 3-pyrroline [2].

- Reduction: Hydrogenation (Pd/C) reduces the double bonds and removes the N-benzyl group (if required), yielding the target 3-substituted pyrrolidine.

References

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